

Tert-butyl 2-(aminomethyl)piperidine-1-carboxylate hydrochloride salt

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Compound of Interest

	<i>Tert-butyl 2-(aminomethyl)piperidine-1-carboxylate</i>
Compound Name:	<i>Tert-butyl 2-(aminomethyl)piperidine-1-carboxylate</i>
Cat. No.:	B153111

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An In-Depth Technical Guide to **tert-Butyl 2-(aminomethyl)piperidine-1-carboxylate Hydrochloride Salt**

Authored by a Senior Application Scientist

This guide provides an in-depth technical overview of **tert-butyl 2-(aminomethyl)piperidine-1-carboxylate** hydrochloride (CAS No. 1159823-04-7), a pivotal building block for professionals in pharmaceutical research and medicinal chemistry. We will move beyond simple data presentation to explore the rationale behind its synthesis, characterization, and application, offering field-proven insights to streamline its use in drug discovery pipelines.

Strategic Importance in Medicinal Chemistry

The piperidine ring is a privileged scaffold in medicinal chemistry, appearing in numerous approved therapeutic agents.^{[1][2]} Its conformational flexibility and ability to present substituents in defined three-dimensional space make it an ideal core for interacting with biological targets.

tert-Butyl 2-(aminomethyl)piperidine-1-carboxylate hydrochloride is a strategically designed intermediate that offers several distinct advantages:

- Orthogonal Protection: The piperidine nitrogen is protected by a tert-butoxycarbonyl (Boc) group, while the exocyclic primary amine is protonated as a hydrochloride salt. The Boc group is stable under a wide range of conditions but can be easily removed with acid, offering precise control over the synthetic sequence.[3]
- Reactive Handle: The free (or easily liberated) primary aminomethyl group serves as a versatile nucleophilic handle for introducing a wide array of functionalities, including amide bonds, ureas, sulfonamides, and secondary amines via reductive amination.[4][5]
- Physicochemical Properties: The hydrochloride salt form generally imparts higher crystallinity, stability, and aqueous solubility compared to the free base, simplifying handling, purification, and formulation.[5]

Below is the chemical structure of the title compound.

Caption: Structure of **tert-butyl 2-(aminomethyl)piperidine-1-carboxylate** hydrochloride.

Physicochemical and Spectroscopic Data

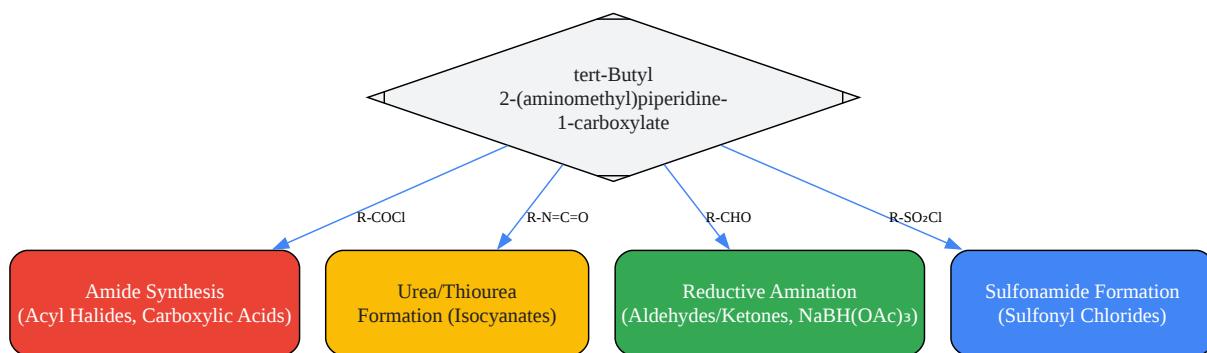
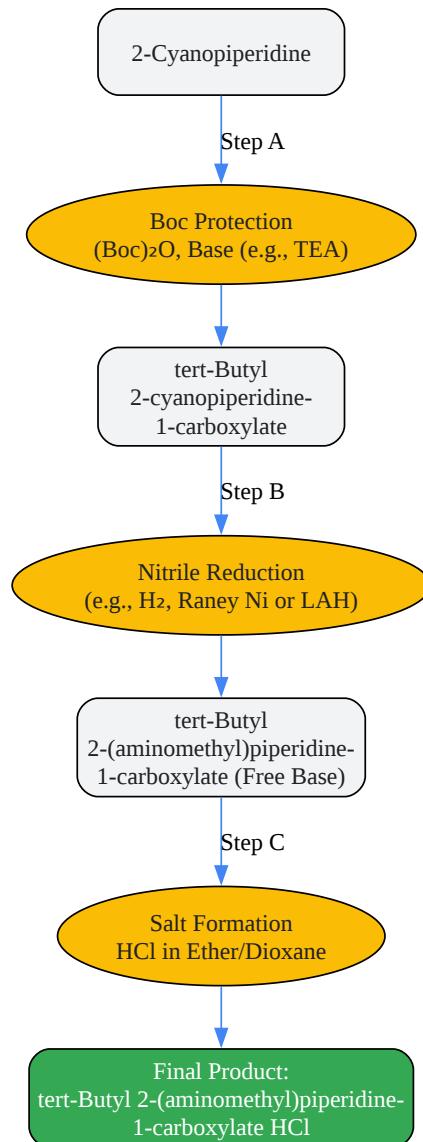
A comprehensive understanding of the compound's properties is fundamental for its effective use. The data below has been consolidated from various authoritative sources.

Property	Value	Source(s)
CAS Number	1159823-04-7	[6][7]
Molecular Formula	C ₁₁ H ₂₃ ClN ₂ O ₂	[6][8]
Molecular Weight	250.77 g/mol	[6][7]
Appearance	White to off-white solid/powder	[9]
Solubility	Soluble in water, methanol, ethanol	[9]
Storage Conditions	2-8°C, under inert atmosphere	[7]

Note: The free base (**tert-butyl 2-(aminomethyl)piperidine-1-carboxylate**) has a CAS number of 370069-31-1 and a molecular weight of 214.30 g/mol .[10][11]

Synthesis and Purification: A Validated Approach

While multiple synthetic routes exist, a common and reliable strategy involves the reduction of a nitrile precursor followed by Boc protection and salt formation. This approach is favored for its scalability and the high purity of the final product.

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